

Validating the Efficacy of 2-Butoxyethanol in Oil Spill Dispersants: A Comparative Guide

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Compound of Interest

Compound Name: 2-Butoxyethanol

Cat. No.: B058217

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The use of chemical dispersants is a critical response strategy in mitigating the environmental impact of oil spills. Among the various formulations, those containing **2-Butoxyethanol**, a glycol ether, have been widely utilized. This guide provides a comparative analysis of the efficacy of **2-Butoxyethanol**-containing dispersants, primarily focusing on Corexit™ 9527, and contrasts their performance with alternative dispersants and emerging biosurfactant-based solutions. The information is intended for researchers, scientists, and professionals involved in environmental remediation and product development.

Comparative Efficacy of Oil Spill Dispersants

The effectiveness of an oil spill dispersant is influenced by numerous factors, including the type of oil, water temperature, and salinity. Standardized laboratory tests, such as the Swirling Flask Test (SFT) and the Baffled Flask Test (BFT), are employed to evaluate dispersant performance under controlled conditions.

Table 1: Dispersant Efficacy (% of oil dispersed) under varying conditions using the Swirling Flask Test

Dispersant	Oil Type	Water Temperature (°C)	Salinity (‰)	Efficacy (%)
Corexit™ 9527	Fresh Alaska North Slope Crude	22	22	35.2
Fresh Alaska North Slope Crude	10	32	15.3	
Weathered Alaska North Slope Crude	All conditions	All conditions	<10	
Emulsified Oil/Water	10	32	72.7	
Corexit™ 9500	Fresh Alaska North Slope Crude	22	22	15.8
Fresh Alaska North Slope Crude	10	32	22.3	
Weathered Alaska North Slope Crude	All conditions	All conditions	<10	
Emulsified Oil/Water	10	32	42.4	
Corexit™ EC9527A	South Louisiana Crude	Not Specified	Not Specified	63.4 ^[1]
Prudhoe Bay Crude	Not Specified	Not Specified	37.4 ^[1]	

Table 2: Comparative Efficacy of Corexit™ EC9500A and Finasol® OSR 52

Dispersant	Oil Type	Efficacy (Reported)
Corexit™ EC9500A	Prudhoe Bay Crude	45.3%
Finasol® OSR 52	Prudhoe Bay Crude	32.5%

Note: Data from the National Contingency Plan Product Schedule. Higher percentages indicate greater dispersion.

Table 3: Comparative Performance of Biosurfactant-Based Dispersants and Corexit™ 9500A

Dispersant	Oil Type	Dispersion Efficacy
Corexit™ 9500A	Arabian Light Crude	Comparable to Surfactin and Trehalose lipids
Surfactin (Biosurfactant)	Arabian Light Crude	Comparable to Corexit™ 9500A
Trehalose lipids (Biosurfactant)	Arabian Light Crude	Comparable to Corexit™ 9500A
Rhamnolipids (Biosurfactant)	Arabian Light Crude	Significantly lower than Corexit™ 9500A when used alone
Exemulsins (Biosurfactant)	Arabian Light Crude	Significantly lower than Corexit™ 9500A when used alone

Note: A study found that blends of Rhamnolipids and Exemulsins demonstrated excellent dispersion performance due to synergistic effects.[\[2\]](#)

Toxicity Considerations

While efficacy is a primary concern, the toxicity of the dispersant and the dispersed oil is a critical factor in its environmental impact. Corexit™ 9527 contains **2-Butoxyethanol**, which has been associated with health risks to cleanup workers.[\[3\]](#)

Table 4: Comparative Toxicity of Dispersants

Dispersant	Test Organism	LC50 (Median Lethal Concentration)
Corexit™ EC9500A	Multiple Estuarine Species (mean)	150.31 mg/L[4]
Finasol® OSR 52	Multiple Estuarine Species (mean)	43.27 mg/L[4]
Corexit™ 9500	Red Abalone (<i>Haliotis rufescens</i>)	12.8 to 19.7 ppm[5]
Kelp Forest Mysid (<i>Holmesimysis costata</i>)	158.0 to 245.4 ppm[5]	
Corexit™ 9527	Red Abalone (<i>Haliotis rufescens</i>)	Similar to Corexit™ 9500[5]

Note: A lower LC50 value indicates higher toxicity.

Studies have indicated that some alternative dispersants are less toxic than the Corexit™ products.[3] Furthermore, biosurfactant-based dispersants are being developed as a more environmentally friendly alternative, with some showing promise in effectively degrading toxic compounds in crude oil.

Experimental Protocols

Accurate and reproducible evaluation of dispersant efficacy relies on standardized experimental protocols. The following are outlines of two commonly used methods.

1. Swirling Flask Test (ASTM F2059)

This method is a low-energy laboratory test for determining the effectiveness of oil spill dispersants.

- Apparatus: A modified Erlenmeyer flask (swirling flask) with a side spout for subsurface water sampling.

- Procedure:
 - Add a specified volume of artificial seawater to the swirling flask.
 - Carefully add a known volume of the test oil to the water's surface to form a slick.
 - Apply the dispersant to the center of the oil slick at a predetermined dispersant-to-oil ratio (DOR).
 - Place the flask on an orbital shaker and agitate at a specified speed (e.g., 150 rpm) for a set duration (e.g., 10 minutes).
 - Allow the flask to remain stationary for a settling period (e.g., 10 minutes) to permit non-dispersed oil to rise.
 - Withdraw a water sample from the side spout.
 - Extract the oil from the water sample using a solvent (e.g., dichloromethane).
 - Analyze the oil concentration in the extract using techniques such as UV-Visible spectrophotometry or gas chromatography.
 - Calculate the dispersant effectiveness as the percentage of oil dispersed into the water column.

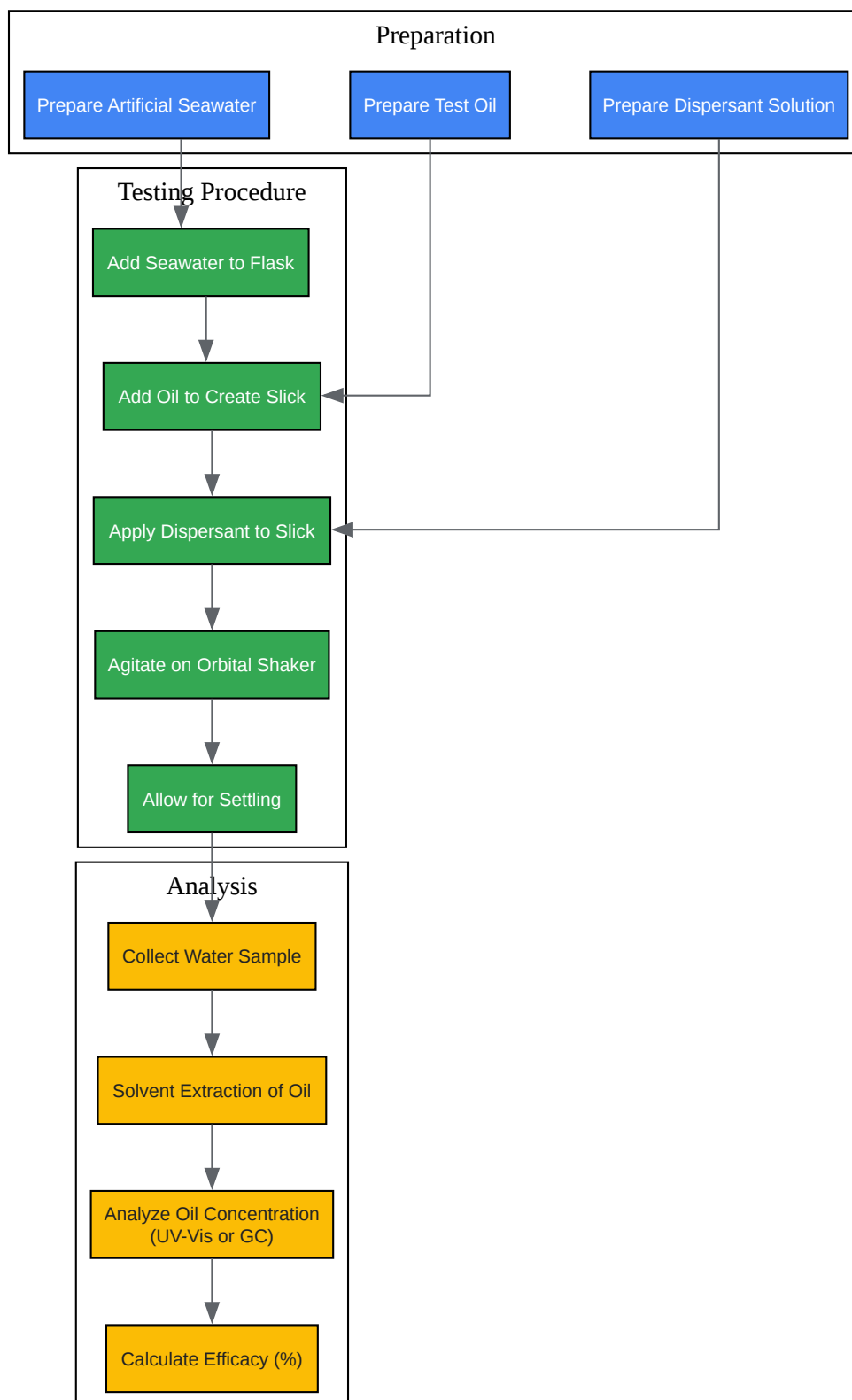
2. Baffled Flask Test (BFT)

The Baffled Flask Test is a higher-energy method that is considered to provide more reproducible results than the Swirling Flask Test.^[6]

- Apparatus: A modified Erlenmeyer flask with baffles (baffled flask) and a stopcock near the bottom for sample collection.^[7]
- Procedure:
 - Add 120 mL of synthetic seawater to the baffled flask.^[7]
 - Dispense 100 μ L of the test oil onto the water surface.^[7]

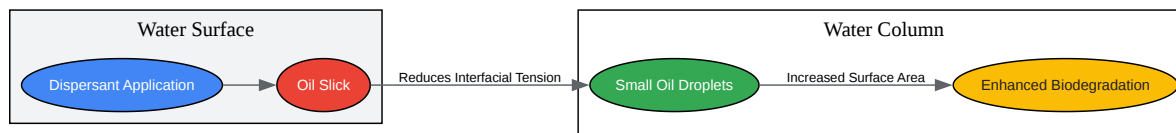
- Apply the dispersant to the oil slick at a specific DOR (e.g., 1:25).[\[7\]](#)
- Place the flask on an orbital shaker and mix at a higher speed (e.g., 200 rpm) for 10 minutes.[\[7\]](#)
- Allow the flask to rest for a 10-minute quiescent period.[\[7\]](#)
- Drain and discard the first 2 mL of the sample from the stopcock.[\[7\]](#)
- Collect a 30 mL sample.[\[7\]](#)
- Extract the oil from the sample with a solvent.[\[7\]](#)
- Analyze the oil concentration to determine the dispersant effectiveness.[\[7\]](#)

Visualizing Experimental Processes



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Caption: Workflow for Laboratory Dispersant Efficacy Testing.



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Caption: Mechanism of Action for Oil Spill Dispersants.

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